

# Apalutamide-COOH: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Apalutamide-COOH

Cat. No.: B3098172

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This in-depth technical guide serves as a core resource for researchers, scientists, and drug development professionals, providing detailed information on **Apalutamide-COOH**, a key metabolite of the androgen receptor inhibitor, apalutamide. This document outlines its chemical properties, metabolic pathways, and the methodologies for its analysis.

## Core Compound and Metabolite Properties

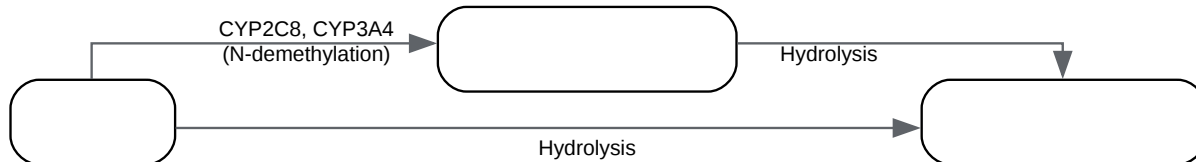
Apalutamide is a potent non-steroidal anti-androgen agent. Its metabolism primarily yields two significant metabolites: an active N-desmethyl metabolite and an inactive carboxylic acid metabolite, **Apalutamide-COOH**. The key quantitative data for these compounds are summarized below for easy reference.

Compound	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
Apalutamide	956104-40-8	C <sub>21</sub> H <sub>15</sub> F <sub>4</sub> N <sub>5</sub> O <sub>2</sub> S	477.44
Apalutamide-COOH	1332391-04-4	C <sub>20</sub> H <sub>12</sub> F <sub>4</sub> N <sub>4</sub> O <sub>3</sub> S	464.39
N-desmethyl apalutamide	Not Available	C <sub>20</sub> H <sub>13</sub> F <sub>4</sub> N <sub>5</sub> O <sub>2</sub> S	463.41

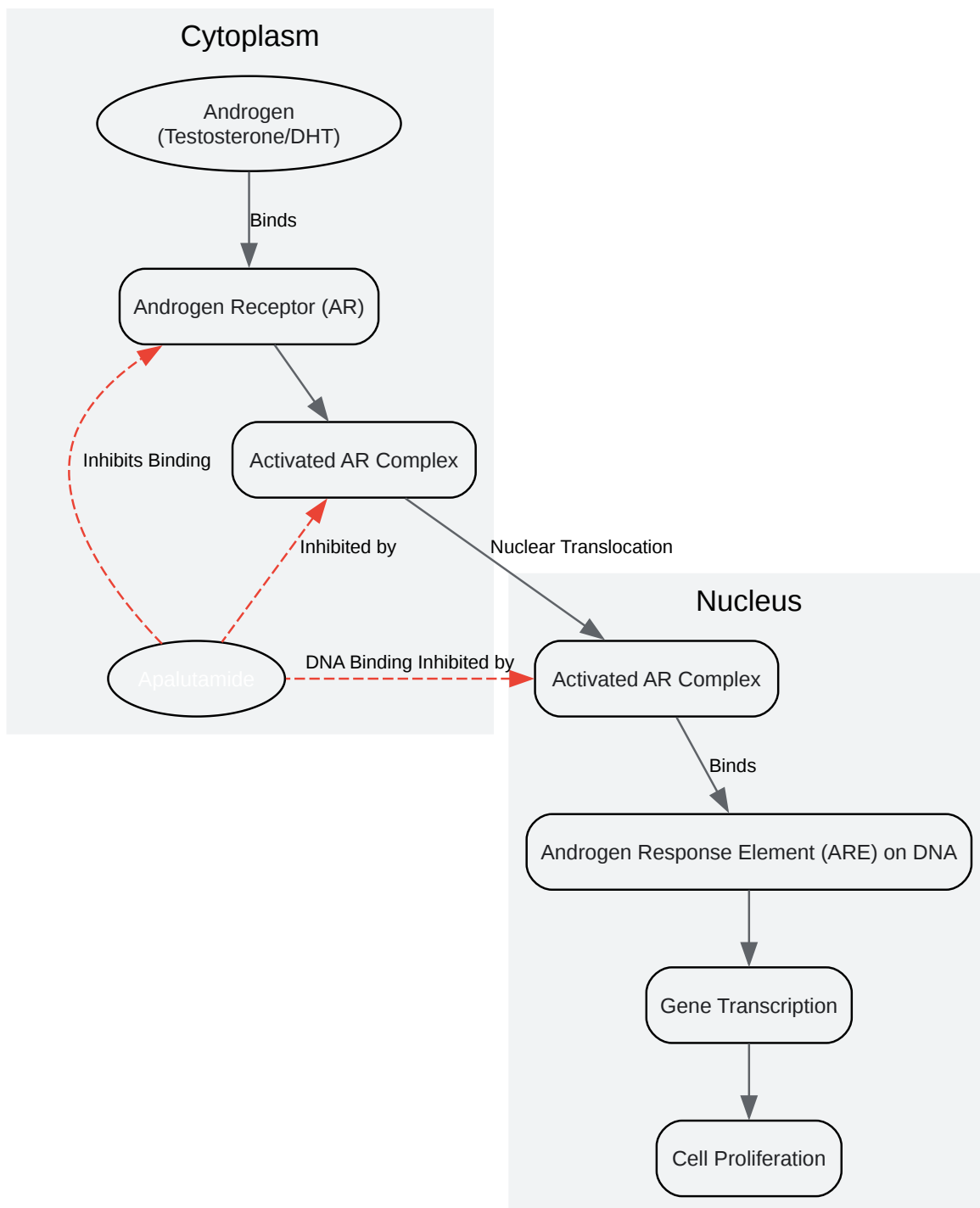
## Metabolic Pathway of Apalutamide

Apalutamide undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 enzymes CYP2C8 and CYP3A4. The major metabolic pathway involves N-demethylation to form the active metabolite, N-desmethyl apalutamide. Subsequently, both apalutamide and N-desmethyl apalutamide can undergo hydrolysis to form the inactive carboxylic acid metabolite, **Apalutamide-COOH** (identified as metabolite M4 in clinical studies).

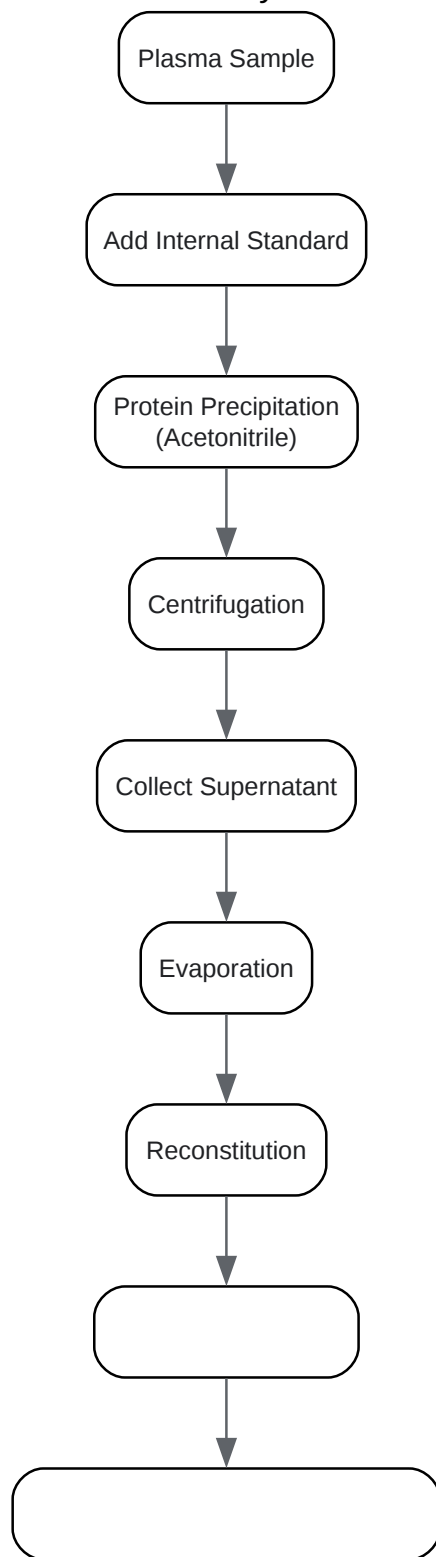
## Metabolic Pathway of Apalutamide



## Androgen Receptor Signaling Pathway and Apalutamide Inhibition



## LC-MS/MS Bioanalytical Workflow

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